

A Comprehensive Technical Guide to 4-Bromo-2-nitrobenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2-nitrobenzaldehyde

Cat. No.: B1297750

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This technical guide provides an in-depth overview of the chemical and physical properties of **4-Bromo-2-nitrobenzaldehyde**, tailored for researchers, scientists, and professionals in the field of drug development.

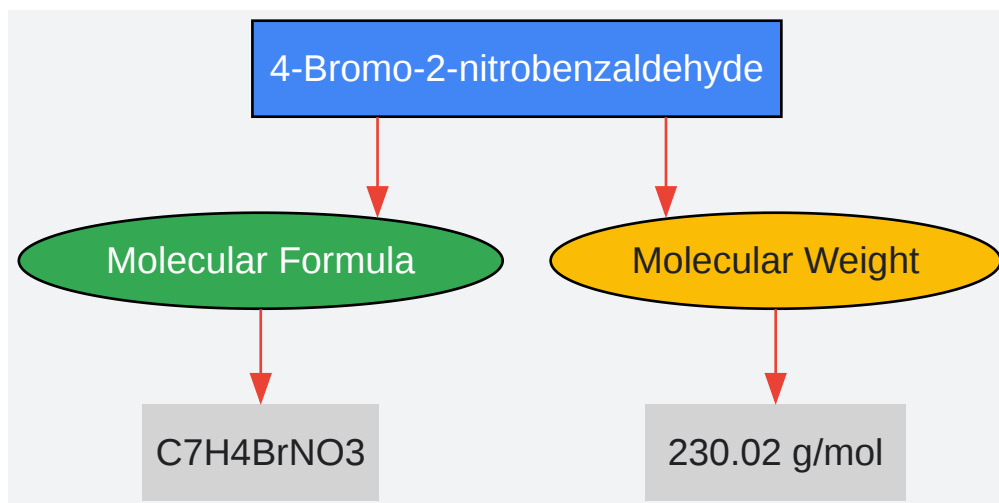
Core Chemical Data

4-Bromo-2-nitrobenzaldehyde is a substituted aromatic aldehyde with key applications in organic synthesis. The compound's essential quantitative data is summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₄ BrNO ₃	[1][2][3]
Molecular Weight	230.02 g/mol	[1][2][4]
IUPAC Name	4-bromo-2-nitrobenzaldehyde	[1][3]
CAS Number	5551-12-2	[2][3][4]
Physical State	Solid	[4]
Melting Point	95-100 °C	

Logical Relationship of Compound Properties

The following diagram illustrates the relationship between the compound's name and its fundamental chemical properties.



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References

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